4-Chloro-5-nitro-2-(trifluoromethyl)toluene molecular structure

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Compound of Interest

Compound Name:	*4-Chloro-5-nitro-2-(trifluoromethyl)toluene*
Cat. No.:	*B14088911*

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Whitepaper: Structural Dynamics, Synthesis, and Applications of **4-Chloro-5-nitro-2-(trifluoromethyl)toluene** in Advanced Medicinal Chemistry

Executive Summary

In the landscape of modern drug discovery and agrochemical development, highly functionalized fluorinated aromatics serve as indispensable building blocks. **4-Chloro-5-nitro-2-(trifluoromethyl)toluene** (CAS: 1644-12-8), also systematically named 1-chloro-4-methyl-2-nitro-5-(trifluoromethyl)benzene[1], is a multi-substituted toluene derivative that offers exceptional orthogonal reactivity. By strategically positioning an activating methyl group, a metabolically stable trifluoromethyl (-CF3) group, and a highly reactive ortho-chloronitro motif, this molecule provides a versatile scaffold for synthesizing complex active pharmaceutical ingredients (APIs), particularly kinase inhibitors and functionalized benzimidazoles[2][3].

This technical guide explores the physiochemical profile, regioselective synthesis, and downstream functionalization of this critical intermediate, providing self-validating protocols for bench scientists and process chemists.

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Physiochemical and Structural Profiling

The synthetic utility of **4-chloro-5-nitro-2-(trifluoromethyl)toluene** is dictated by the electronic push-pull dynamics of its substituents. The strong electron-withdrawing nature of the -NO2 and -CF3 groups significantly depletes the electron density of the aromatic π-system. Concurrently, the -NO2 group directly activates the adjacent -Cl atom (ortho position) for Nucleophilic Aromatic Substitution (SNAr) by stabilizing the anionic Meisenheimer complex intermediate[3].

Table 1: Quantitative Physiochemical Profile

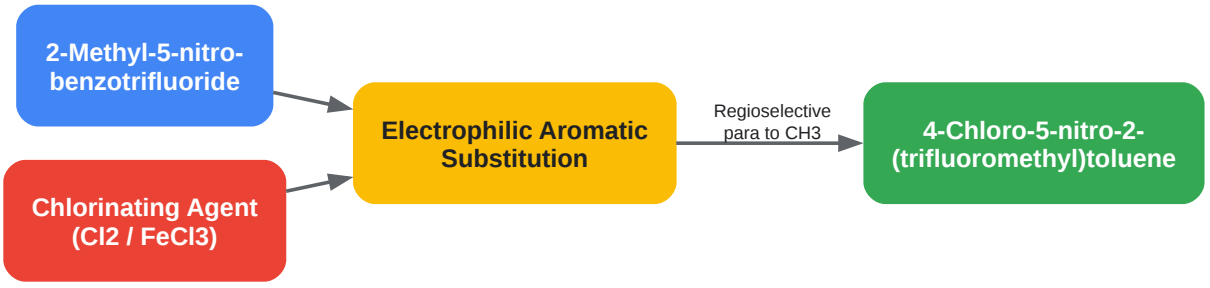
Property	Value	Analytical Method / Validation
CAS Registry Number	1644-12-8[4][5]	Standard identifier
Chemical Formula	C8H5ClF3NO2[4][6]	Elemental Analysis
Molecular Weight	239.58 g/mol [1][4]	Mass Spectrometry (ESI/EI)
IUPAC Name	1-Chloro-4-methyl-2-nitro-5-(trifluoromethyl)benzene[1][7]	Nomenclature standard
Purity Standard	≥98%[1][6]	Validated via HPLC, GC, and 1H-NMR
Physical Form	Solid (typically yellow/off-white)	Visual inspection

Synthetic Methodologies & Mechanistic Insights

The de novo synthesis of highly substituted benzenes requires precise control over regioselectivity. The most efficient route to **4-chloro-5-nitro-2-(trifluoromethyl)toluene** involves the electrophilic aromatic chlorination of 2-methyl-5-nitrobenzotrifluoride.

Mechanistic Causality: In the precursor, the methyl group is strongly activating and ortho/para-directing. The -CF3 and -NO2 groups are deactivating and meta-directing. The C4 position is para to the methyl group and meta to both the -CF3 and -NO2 groups. Due to the synergistic directing effects and the significant steric hindrance at the C6 position (flanked by the methyl and nitro groups), electrophilic chlorination proceeds with near-perfect regioselectivity at the C4 position.

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Fig 1: Regioselective electrophilic chlorination synthesis pathway.

Experimental Protocol 1: Regioselective Electrophilic Chlorination

Objective: Synthesize **4-chloro-5-nitro-2-(trifluoromethyl)toluene** while preventing radical side-chain halogenation.

- Setup: In an oven-dried, three-neck round-bottom flask equipped with a magnetic stirrer, gas inlet, and a reflux condenser linked to a scrubber, dissolve 2-methyl-5-nitrobenzotrifluoride (1.0 eq) in anhydrous dichloromethane (DCM).
- Catalysis: Add anhydrous Iron(III) chloride (FeCl3, 0.1 eq) as a Lewis acid to polarize the chlorine gas.
- Reaction: Shield the reaction flask from light (using aluminum foil) to strictly inhibit homolytic cleavage of Cl2, which would cause unwanted radical chlorination of the methyl group. Bubble Cl2 gas slowly through the solution at 0–5°C for 2 hours.
- Self-Validation (In-Process): Pull a 50 µL aliquot, quench with saturated aqueous Na2S2O3, extract with ethyl acetate, and analyze via HPLC. The reaction is complete when the starting material peak area is <2%.
- Workup: Quench the bulk reaction with 10% aqueous Na2S2O3 to neutralize residual Cl2. Wash the organic layer with brine, dry over anhydrous Na2SO4, and concentrate under reduced pressure.

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- Final Validation: Confirm regiochemistry via 1H-NMR. The product should display two distinct aromatic singlets (para to each other), confirming substitution at the C4 position.

Reactivity Profile and Downstream Applications

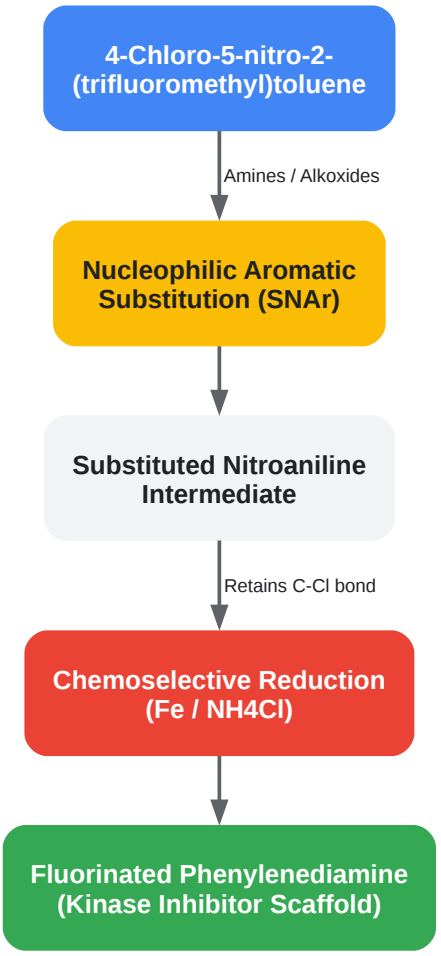
The true value of **4-chloro-5-nitro-2-(trifluoromethyl)toluene** lies in its downstream orthogonal reactivity. It serves as a dual-stage electrophile/precursor for generating highly functionalized anilines and diamines[2][3].

- Nucleophilic Aromatic Substitution (SNAr): The -Cl at C4 is highly activated by the ortho -NO2 group. Amines, alkoxides, or thiolates can readily displace the chloride ion under mild basic conditions (e.g., K2CO3 in DMF at 80°C)[2].

- Chemoselective Nitro Reduction: Following SNAr, the -NO2 group must often be reduced to an amine (-NH2) to form a phenylenediamine scaffold.

Expert Insight: Standard catalytic hydrogenation (Pd/C with H2) is contraindicated if the C-Cl bond has not been displaced, as the electron-deficient ring makes the aryl chloride highly susceptible to hydrodehalogenation. Instead, a chemoselective Béchamp-type reduction (Fe/NH4Cl) must be employed to preserve the halogen[3].

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Fig 2: Downstream functionalization via SNAr and chemoselective reduction.

Experimental Protocol 2: Chemoselective Reduction of the Nitro Group

Objective: Reduce the -NO2 group to -NH2 without cleaving the aryl C-Cl bond.

- Setup: Suspend the nitroaromatic intermediate (1.0 eq) in a 4:1 mixture of Ethanol and Water.
- Activation: Add Iron powder (Fe, 5.0 eq) and Ammonium chloride (NH4Cl, 2.0 eq). The mild acidity of NH4Cl activates the iron surface without the harsh conditions of concentrated HCl, preventing side reactions.

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- Reaction: Heat the mixture to 80°C (reflux) for 3–4 hours under vigorous mechanical stirring.
- Self-Validation (In-Process): Monitor via TLC (Hexanes:Ethyl Acetate 3:1). The highly polar amine product will have a significantly lower Rf value than the nitro starting material.
- Workup: Cool the mixture to room temperature and filter through a pad of Celite to remove iron sludge. Wash the Celite pad thoroughly with ethyl acetate. Concentrate the filtrate, extract with ethyl acetate, wash with brine, and dry over Na2SO4.
- Final Validation: Analyze via 1H-NMR. The disappearance of the downfield aromatic proton shifts (characteristic of the electron-withdrawing nitro group) and the appearance of a broad singlet integrating to 2H (the -NH2 protons, exchangeable with D2O) confirm successful reduction.

Role in Drug Design and Agrochemicals

The incorporation of the trifluoromethyl (-CF3) group in this toluene scaffold is a deliberate strategy in medicinal chemistry known as the "fluorine effect."

- Metabolic Stability: The -CF3 group blocks cytochrome P450-mediated oxidation at the C2 position, significantly increasing the biological half-life of the resulting drug.
- Lipophilicity (logP): The -CF3 group enhances the molecule's ability to cross lipid bilayers, improving cellular permeability and oral bioavailability.
- Target Binding: The electron-withdrawing nature of the -CF3 and -Cl groups modulates the pKa of downstream amine derivatives, optimizing hydrogen-bonding interactions within the ATP-binding pockets of target kinases[2][3].

References

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